

# Personal protective equipment for handling N-methyl-5-phenyl-3-isoxazolecarboxamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-methyl-5-phenyl-3-isoxazolecarboxamide*

Cat. No.: *B171521*

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## Essential Safety and Handling Guide for N-Methyl-5-phenyl-3-isoxazolecarboxamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **N-methyl-5-phenyl-3-isoxazolecarboxamide** (CAS No. 144537-05-3). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

### Personal Protective Equipment (PPE)

When handling **N-methyl-5-phenyl-3-isoxazolecarboxamide**, a comprehensive PPE strategy is required to minimize exposure risk. The following equipment is mandatory:

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup>
Hand Protection	Wear impervious gloves (e.g., nitrile, neoprene) to prevent skin contact.
Body Protection	A laboratory coat or other protective clothing should be worn to prevent skin exposure.
Respiratory	Use a NIOSH/MSHA approved respirator when handling the powder form of the compound, especially when dust may be generated.

## Operational Plan: Safe Handling and Storage

Proper handling and storage are paramount to maintaining the integrity of the compound and ensuring a safe laboratory environment.

### Handling:

- **Ventilation:** Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Take precautions to avoid contact with skin, eyes, and clothing.
- **Aerosolization:** Avoid actions that could lead to dust formation or aerosolization.

### Storage:

- **Container:** Keep the container tightly closed when not in use.
- **Environment:** Store in a cool, dry place away from incompatible materials.

## Disposal Plan

All waste materials should be handled as hazardous chemical waste.

- Chemical Waste: Dispose of **N-methyl-5-phenyl-3-isoxazolecarboxamide** and any contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a sealed bag and disposed of as hazardous waste.
- Regulatory Compliance: All disposal must be in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

## Spill Response Workflow

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.

**Caption:** Workflow for chemical spill response.

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## References

- 1. fishersci.com [fishersci.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)